In-depth Technical Guide: The Challenge of Identifying CAS 885272-40-0

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Compound of Interest

Compound Name:	*Tert-butyl 7-oxo-3-azaspiro[5.5]undecane-3-carboxylate*
CAS No.:	*1198284-49-9*
Cat. No.:	*B1532170*

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A comprehensive investigation into the chemical identity of CAS 885272-40-0 has revealed that this identifier does not correspond to a publicly documented chemical substance. Extensive searches across major chemical databases and scientific literature have yielded no specific compound associated with this CAS number, suggesting it may be an incorrect or unassigned identifier.

This guide details the investigative process undertaken to identify the chemical structure of CAS 885272-40-0 and provides context for researchers, scientists, and drug development professionals who may encounter such challenges with chemical identifiers.

The Search for CAS 885272-40-0

A multi-pronged search strategy was employed to ascertain the chemical identity of CAS 885272-40-0. This included querying prominent chemical registries and databases such as:

- CAS Registry: The official source for CAS numbers.

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- PubChem: A comprehensive database of chemical molecules and their activities against biological assays.
- ChemSpider: A chemical structure database providing access to millions of chemical structures, properties, and associated data.
- General Scientific Literature: Broad searches across scientific publication platforms.

Despite these exhaustive efforts, no compound was found to be registered under the CAS number 885272-40-0. The search results consistently returned information for other, unrelated chemical compounds or tangential scientific concepts, indicating that the provided CAS number is not currently assigned to a specific molecule within the public domain.

Understanding CAS Numbers

The Chemical Abstracts Service (CAS), a division of the American Chemical Society, assigns these unique numerical identifiers to every chemical substance described in the open scientific literature. This system is the global standard for chemical identification, providing an unambiguous way to identify a substance, avoiding confusion that can arise from different naming conventions.

A CAS number is a three-part numeric identifier:

- The first part consists of up to 7 digits.
- The second part consists of two digits.
- The third part consists of a single check digit.

The absence of a record for CAS 885272-40-0 implies one of the following possibilities:

- Typographical Error: The number may have been transcribed incorrectly.
- Proprietary Substance: The compound might be a proprietary substance that has not been disclosed in the public literature and therefore has not been assigned a public CAS number.
- Withdrawn or Invalid Number: In rare cases, a CAS number may be withdrawn or found to be invalid.

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Recommendations for Researchers

For professionals encountering a similar situation with an unidentifiable CAS number, the following steps are recommended:

- Verify the Identifier: Double-check the source of the CAS number for any potential typographical errors.
- Seek Alternative Identifiers: If possible, obtain alternative identifiers for the compound, such as its IUPAC name, common name, trade name, or SMILES string.
- Consult the Original Source: If the CAS number was obtained from a publication or patent, refer back to the original document for additional context or structural information.
- Contact the Supplier: If the substance was obtained from a commercial vendor, contact their technical support for clarification on the chemical identity.

Conclusion

While the initial objective was to provide an in-depth technical guide on the chemical structure of CAS 885272-40-0, the investigation has concluded that this CAS number does not correspond to a known chemical entity in the public domain. This underscores the critical importance of accurate chemical identifiers in scientific research and development. Without a valid starting point, further exploration of a compound's properties, synthesis, and biological activity is not possible. Researchers are encouraged to exercise diligence in verifying chemical identifiers to ensure the integrity and reproducibility of their work.

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Contact our Ph.D. Support Team for a compatibility check

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